

An In-depth Technical Guide to 1-(Azidomethyl)-2-fluorobenzene

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Compound of Interest

Compound Name: 1-(Azidomethyl)-2-fluorobenzene

CAS No.: 62284-30-4

Cat. No.: B1287388

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CAS Number: 62284-30-4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-(azidomethyl)-2-fluorobenzene**, a key reagent in bioconjugation and medicinal chemistry. The document details its chemical and physical properties, provides explicit experimental protocols for its synthesis and application, and outlines its primary use in Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) reactions, a cornerstone of "click chemistry."

Chemical and Physical Properties

1-(Azidomethyl)-2-fluorobenzene, also known as 2-fluorobenzyl azide or o-fluorobenzyl azide, is a fluorinated organic azide.^{[1][2]} Its molecular structure incorporates a fluorine atom and an azide group on a benzyl backbone, making it a valuable building block for the synthesis of more complex molecules, particularly 1,2,3-triazoles.^{[1][3]}

Quantitative Data Summary

The key quantitative properties of **1-(azidomethyl)-2-fluorobenzene** are summarized in the tables below.

Table 1: General and Computed Properties

Property	Value	Source
CAS Number	62284-30-4	[4]
Molecular Formula	C ₇ H ₆ FN ₃	[1][5]
Molecular Weight	151.14 g/mol	[1][5]
Purity (Typical)	≥97.0% (HPLC)	[6]
Form	Typically supplied as a solution (~0.5 M in tert-butyl methyl ether)	[6]
Topological Polar Surface Area	14.4 Å ²	[1]
Rotatable Bond Count	2	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	3	[1]

Table 2: Spectroscopic Data (Nuclear Magnetic Resonance)

Nucleus	Solvent	Chemical Shift (δ) / ppm	Source
¹ H NMR	CDCl ₃ (500 MHz)	7.26 (m, ArH), 7.09 (td, ArH), 7.03 (dd, ArH), 4.33 (s, -CH ₂ -)	[7]
¹³ C NMR	CDCl ₃ (125 MHz)	162.17, 160.20, 130.74, 130.57, 124.75, 115.97, 48.79	[7]
¹⁹ F NMR	CDCl ₃ (470 MHz)	-117.98	[7]

Safety and Handling

1-(Azidomethyl)-2-fluorobenzene is a hazardous chemical and should be handled with appropriate safety precautions in a well-ventilated fume hood. It is classified as a flammable liquid and causes skin and serious eye irritation.[4][6]

- Signal Word: Danger[6]
- Hazard Statements: H225 (Highly flammable liquid and vapor), H315 (Causes skin irritation), H319 (Causes serious eye irritation)[6]
- Storage: Store at 2-8°C in a tightly closed container.[6]

Caution: Organic azides are potentially explosive. Reactions should not be carried out on a large scale without appropriate safety assessments. Necessary precautions, including the use of safety glasses and a fume hood, should be taken.[7]

Experimental Protocols

Detailed methodologies for the synthesis of **1-(azidomethyl)-2-fluorobenzene** and its subsequent use in click chemistry are provided below.

Synthesis of 1-(Azidomethyl)-2-fluorobenzene

This protocol is adapted from a documented synthesis of 2-fluorobenzylazide.[7] The reaction proceeds via a nucleophilic substitution of the bromide in 2-fluorobenzyl bromide with sodium azide.

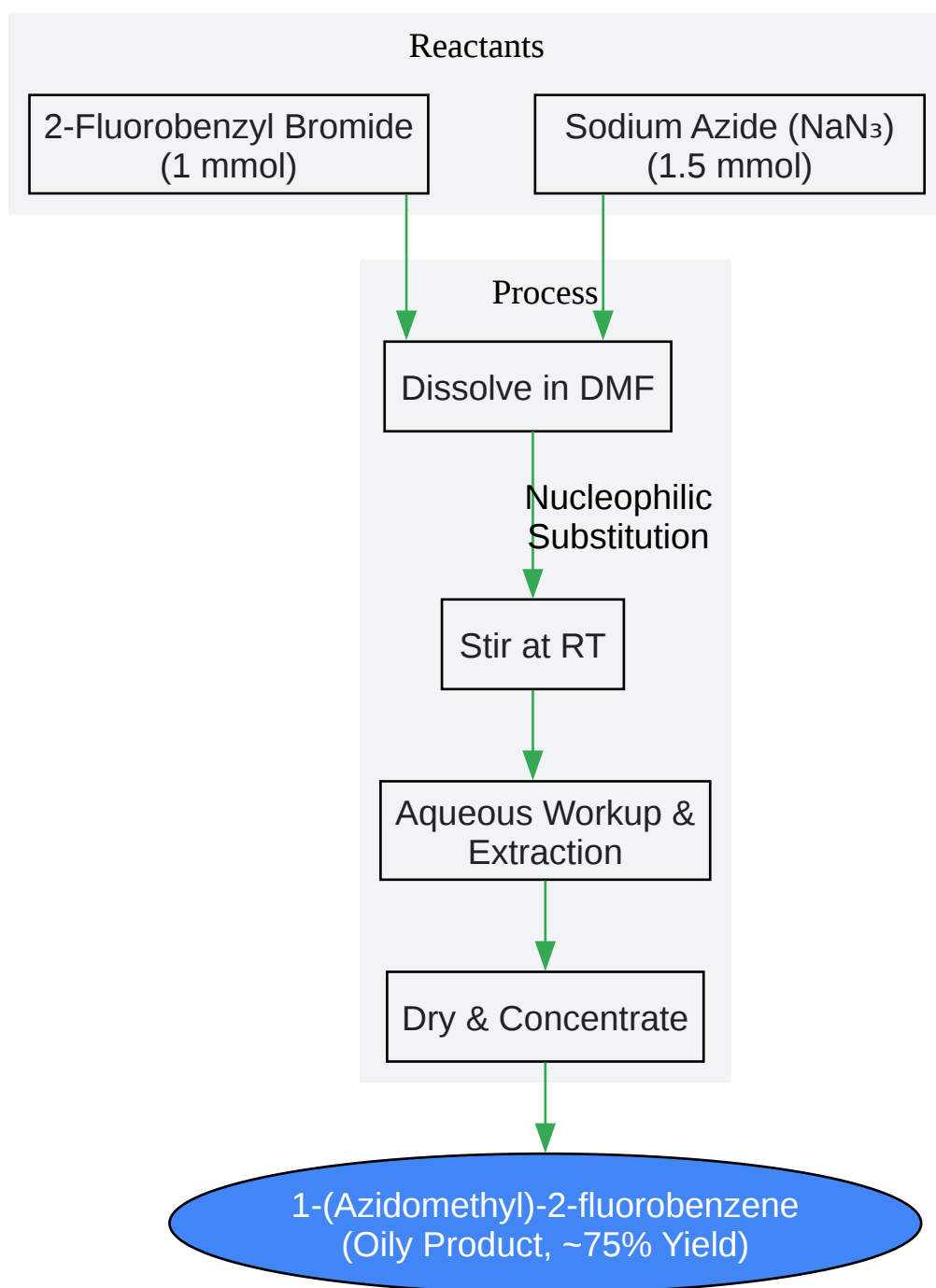
Materials:

- 2-Fluorobenzyl bromide (189 mg, 1 mmol)[7]
- Sodium azide (NaN_3) (97.5 mg, 1.5 mmol)[7]
- Solvent (e.g., Dimethylformamide - DMF)
- Deionized water

- Extraction solvent (e.g., Ethyl acetate)
- Drying agent (e.g., Anhydrous MgSO_4)

Procedure:

- Dissolve 2-fluorobenzyl bromide (189 mg, 1 mmol) in a suitable solvent like DMF in a round-bottom flask.
- Add sodium azide (97.5 mg, 1.5 mmol) to the solution.
- Stir the reaction mixture at room temperature. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding deionized water.
- Extract the product into an organic solvent such as ethyl acetate (3x volumes).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate the solvent under reduced pressure to yield the product.
- The expected yield for this synthesis is approximately 75%, resulting in an oily product.^[7]



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Caption: Synthesis workflow for 1-(azidomethyl)-2-fluorobenzene.

Purity Analysis by High-Performance Liquid Chromatography (HPLC)

A general reverse-phase HPLC method can be used to assess the purity of the synthesized product.

Instrumentation and Conditions:

- HPLC System: Standard HPLC with a UV-Vis or Diode Array Detector (DAD).
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m particle size).
- Mobile Phase: An isocratic or gradient mixture of Acetonitrile and Water (e.g., starting at 60:40 v/v) containing 0.1% formic acid or phosphoric acid.[8][9]
- Flow Rate: 1.0 mL/min.[8]
- Injection Volume: 5-20 μ L.[8]
- Column Temperature: 30°C.[8]
- Detection Wavelength: Scan with DAD to determine optimal wavelength, or use a fixed wavelength (e.g., 254 nm).

Procedure:

- Prepare a dilute solution of the **1-(azidomethyl)-2-fluorobenzene** sample in the mobile phase.
- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject the sample onto the column.
- Acquire the chromatogram and integrate the peak areas to determine the purity percentage.

Application in Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

1-(Azidomethyl)-2-fluorobenzene is an ideal reagent for CuAAC, a highly efficient and specific "click chemistry" reaction used to form a stable triazole linkage between an azide and a

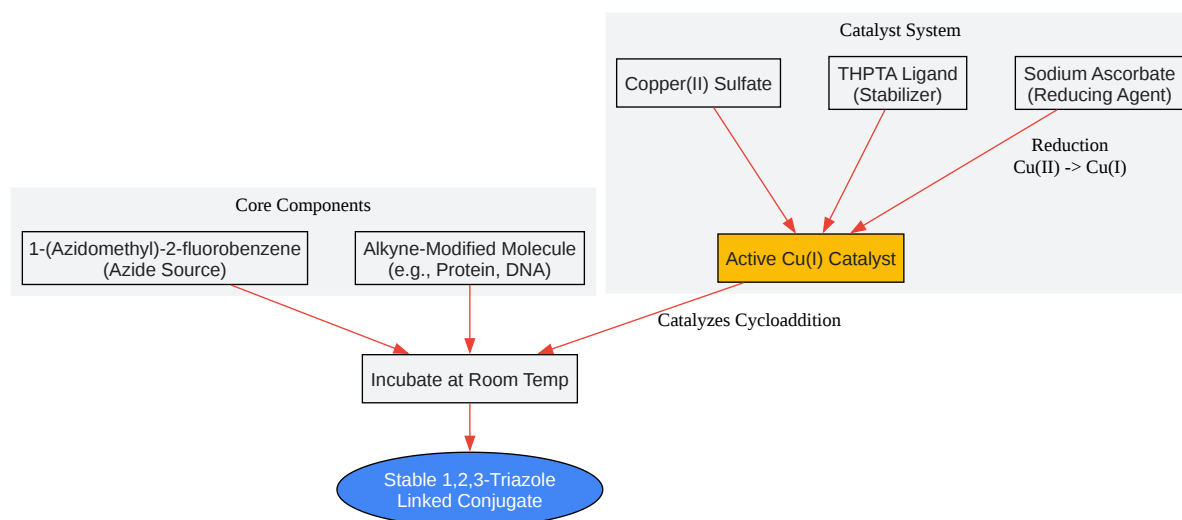
terminal alkyne.^{[3][10]} This reaction is widely used for bioconjugation, such as labeling proteins or DNA.^{[10][11]}

Materials:

- **1-(Azidomethyl)-2-fluorobenzene** solution (azide component)
- An alkyne-modified molecule (e.g., a protein, DNA, or small molecule)
- Copper(II) sulfate (CuSO_4)
- Reducing agent: Sodium ascorbate
- Copper-stabilizing ligand (optional but recommended): Tris-(benzyltriazolylmethyl)amine (TBTA) or Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) for aqueous solutions.^[12]
- Buffer (e.g., Phosphate-buffered saline - PBS)
- Solvent (e.g., DMSO, water)

Procedure (General Protocol for Labeling):

- Dissolve the alkyne-modified biomolecule in an appropriate buffer.
- Add the **1-(azidomethyl)-2-fluorobenzene** solution.
- In a separate tube, prepare the copper catalyst solution by premixing CuSO_4 and the stabilizing ligand (e.g., THPTA).^[12]
- Add the copper catalyst solution to the reaction mixture.
- Initiate the reaction by adding a fresh solution of the reducing agent, sodium ascorbate.^[12]
- Incubate the reaction at room temperature for 1-4 hours, or overnight. The reaction is often complete within 30-60 minutes.^[12]
- The resulting triazole-linked conjugate can then be purified by methods appropriate for the biomolecule, such as precipitation, dialysis, or chromatography.^[11]



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Caption: General workflow for a CuAAC "Click Chemistry" reaction.

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